

Technical Guide: D,L-Carnitine-d9 Chloride

Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *D,L Carnitine-d9 Chloride*

Cat. No.: *B562983*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the data and methodologies typically presented in a Certificate of Analysis (CoA) for D,L-Carnitine-d9 Chloride. This stable isotope-labeled internal standard is critical for the accurate quantification of carnitine in various biological matrices using mass spectrometry-based methods.

Quantitative Data Summary

The following tables summarize the key quantitative data for a typical batch of D,L-Carnitine-d9 Chloride, compiled from various supplier specifications.[\[1\]](#)[\[2\]](#)

Table 1: Identity and General Properties

Parameter	Specification	Source
Chemical Name	(±)-3-carboxy-2-hydroxy-N,N,N-tri(methyl-d3)-1-propanaminium chloride	[3]
CAS Number	1219386-75-0	[3][4]
Molecular Formula	C ₇ H ₇ D ₉ ClNO ₃	[3][4]
Molecular Weight	206.72 g/mol	[1][4]
Appearance	White to off-white solid	[1]

Table 2: Purity and Isotopic Enrichment

Parameter	Specification	Method	Source
Chemical Purity (by HPLC)	≥99.0%	HPLC	[2]
Chemical Purity (by NMR)	≥99.0%	¹ H NMR	[1]
Isotopic Purity (Atom % D)	≥98%	Mass Spectrometry	[2]
Isotopic Enrichment (d9)	≥98%	Mass Spectrometry	[1]

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of D,L-Carnitine-d9 Chloride by separating it from any potential impurities.

Principle: Reversed-phase chromatography separates compounds based on their hydrophobicity. Since carnitine is a polar compound, an ion-pairing agent is often used to enhance retention on a non-polar stationary phase.

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 x 150 mm, 5 μ m)
- Data acquisition and processing software

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphate buffer (e.g., 0.05 M potassium phosphate monobasic)
- Ion-pairing agent (e.g., sodium 1-heptanesulfonate)
- pH adjuster (e.g., phosphoric acid)

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of phosphate buffer (pH adjusted to 3.0) and acetonitrile (e.g., 95:5 v/v) containing an ion-pairing agent.^[5] The mobile phase should be filtered and degassed.
- Standard and Sample Preparation:
 - Accurately weigh and dissolve D,L-Carnitine-d9 Chloride in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min

- Column Temperature: 30°C
- Detection Wavelength: 205 nm or 225 nm[5][6]
- Injection Volume: 10 µL
- Analysis: Inject the sample and record the chromatogram. The purity is calculated by dividing the area of the main peak by the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Purity

¹H NMR spectroscopy is used to confirm the chemical structure of D,L-Carnitine-d9 Chloride and to assess its purity.

Principle: NMR spectroscopy provides detailed information about the structure of a molecule by observing the magnetic properties of atomic nuclei. For D,L-Carnitine-d9 Chloride, the absence of a signal around 3.2 ppm (corresponding to the N-methyl protons) and the presence of other expected proton signals confirm the high level of deuteration and the integrity of the molecular backbone.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes

Reagents:

- Deuterated solvent (e.g., Deuterium Oxide - D₂O)

Procedure:

- Sample Preparation: Dissolve a small amount of the sample (typically 2-5 mg) in approximately 0.6-0.7 mL of D₂O in an NMR tube.
- Data Acquisition:

- Acquire a ^1H NMR spectrum using standard acquisition parameters.
- The spectral width should be sufficient to cover all expected proton signals (e.g., 0-10 ppm).
- Data Analysis:
 - Process the spectrum (Fourier transform, phase correction, and baseline correction).
 - Integrate the signals and compare the chemical shifts and coupling patterns to a reference spectrum or to the expected structure of D,L-Carnitine. The spectrum should be consistent with the structure.^[1]

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is used to confirm the molecular weight and to determine the isotopic enrichment of D,L-Carnitine-d9 Chloride.

Principle: MS measures the mass-to-charge ratio (m/z) of ions. For D,L-Carnitine-d9 Chloride, this technique can precisely determine the molecular mass, confirming its identity, and quantify the distribution of different deuterated species (d0 to d9).

Instrumentation:

- Mass spectrometer (e.g., a quadrupole or time-of-flight analyzer) with an electrospray ionization (ESI) source. This can be a standalone instrument or coupled with an HPLC system (LC-MS).

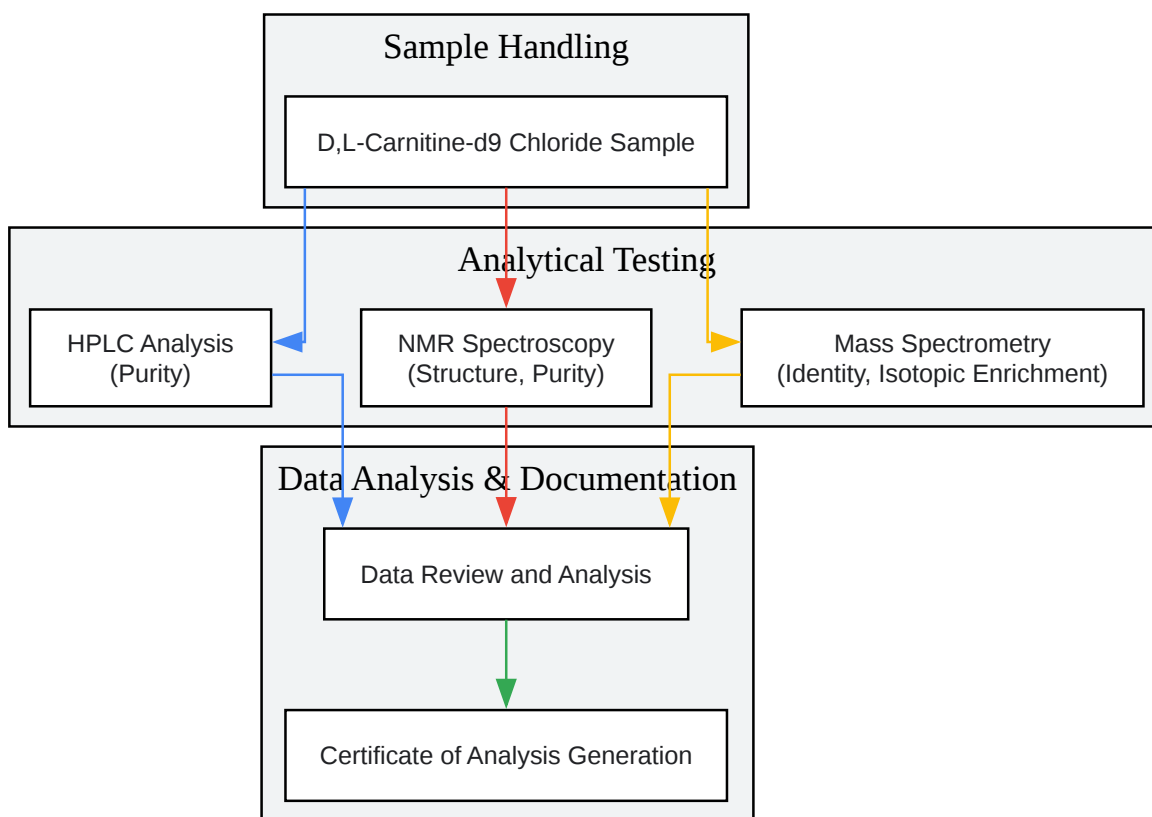
Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol/water with 0.1% formic acid).
- Infusion and Ionization: Introduce the sample into the ESI source via direct infusion or through an LC system. The ESI source will ionize the molecule, typically forming the $[\text{M}+\text{H}]^+$ ion.

- Mass Analysis:
 - Acquire a full scan mass spectrum in positive ion mode.
 - The spectrum should show a prominent peak corresponding to the molecular ion of D,L-Carnitine-d9.
- Isotopic Enrichment Analysis:
 - Analyze the isotopic distribution of the molecular ion peak.
 - The relative intensities of the peaks corresponding to the d0 to d9 species are used to calculate the isotopic enrichment, with the d9 species being the most abundant.[\[1\]](#)

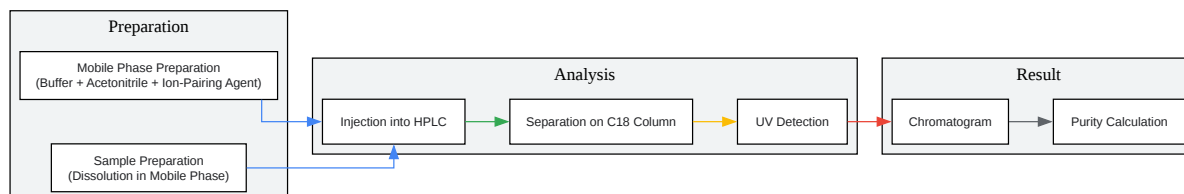
Visualizations

The following diagrams illustrate key workflows and concepts related to the analysis of D,L-Carnitine-d9 Chloride.



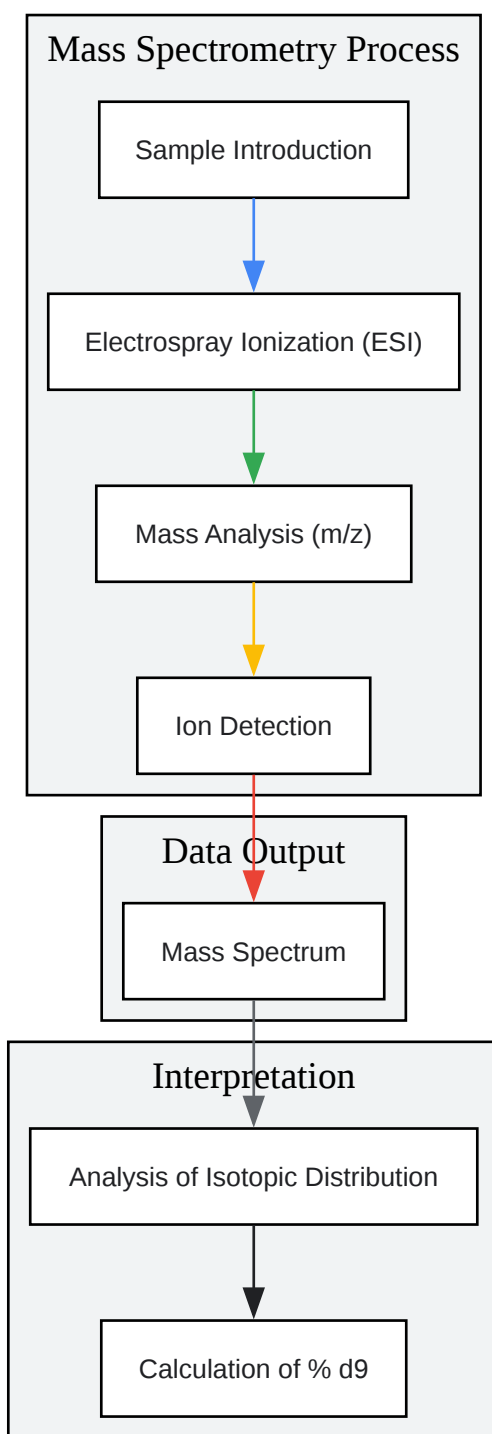
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Caption: Workflow for generating a Certificate of Analysis.



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Caption: Overview of the HPLC method for purity analysis.



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Caption: Determination of isotopic enrichment by mass spectrometry.

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- To cite this document: BenchChem. [Technical Guide: D,L-Carnitine-d9 Chloride Certificate of Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562983#d-l-carnitine-d9-chloride-certificate-of-analysis]

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